

laboratory scale synthesis of 4-Fluoro-3-methoxybenzaldehyde

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Compound of Interest

Compound Name: 4-Fluoro-3-methoxybenzaldehyde

Cat. No.: B144112

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An efficient laboratory-scale synthesis of **4-Fluoro-3-methoxybenzaldehyde** is achieved through the oxidation of 4-Fluoro-3-methoxybenzyl alcohol. This application note provides a detailed protocol for this synthesis, targeting researchers, scientists, and professionals in drug development. The method is straightforward and yields a high purity product.

Synthesis of 4-Fluoro-3-methoxybenzaldehyde

Introduction

4-Fluoro-3-methoxybenzaldehyde is a valuable intermediate in the synthesis of various pharmaceutical compounds and fine chemicals.^[1] Its substituted benzaldehyde structure makes it a versatile building block in medicinal chemistry. The protocol described herein outlines the oxidation of (4-fluoro-3-methoxyphenyl)methanol using manganese dioxide in dichloromethane to produce the target aldehyde with a high yield.^{[2][3]}

Reaction Scheme

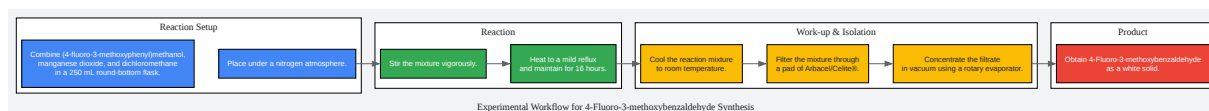
(4-fluoro-3-methoxyphenyl)methanol is oxidized to **4-Fluoro-3-methoxybenzaldehyde**.

Materials and Reagents

Reagent/Material	Molecular Formula	Molar Mass (g/mol)	Quantity	Supplier Example
(4-fluoro-3-methoxyphenyl) methanol	C ₈ H ₉ FO ₂	156.15	5.00 g (0.03 mol)	Sigma-Aldrich
Manganese Dioxide (activated)	MnO ₂	86.94	33.4 g (0.38 mol)	Sigma-Aldrich
Dichloromethane (DCM), anhydrous	CH ₂ Cl ₂	84.93	100 mL	Sigma-Aldrich
Nitrogen (gas, high purity)	N ₂	28.01	As needed	Airgas
Arbocel or Celite®	N/A	N/A	As needed for filtration	Sigma-Aldrich
Round-bottom flask (250 mL)	N/A	N/A	1	VWR
Reflux condenser	N/A	N/A	1	VWR
Magnetic stirrer and stir bar	N/A	N/A	1	VWR
Heating mantle	N/A	N/A	1	VWR
Buchner funnel and filter paper	N/A	N/A	1	VWR
Rotary evaporator	N/A	N/A	1	Heidolph

Experimental Protocol

A detailed workflow for the synthesis is presented below.



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Caption: Synthesis workflow from setup to final product.

Step-by-Step Procedure

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stir bar, combine (4-fluoro-3-methoxyphenyl)methanol (5.00 g, 0.03 mol) and manganese dioxide (33.4 g, 0.38 mol).^{[2][3]}
- **Solvent Addition:** Add 100 mL of dichloromethane to the flask.^{[2][3]}
- **Inert Atmosphere:** Fit the flask with a reflux condenser and place the setup under a nitrogen atmosphere.^{[2][3]}
- **Reaction:** Stir the mixture vigorously and heat it to a mild reflux. Maintain these conditions for 16 hours.^{[2][3]}
- **Cooling:** After 16 hours, turn off the heat and allow the reaction mixture to cool to room temperature.^{[2][3]}
- **Filtration:** Filter the cooled mixture through a pad of Arbacel (or Celite®) to remove the manganese dioxide solids.^{[2][3]}
- **Concentration:** Transfer the filtrate to a round-bottom flask and concentrate it under reduced pressure using a rotary evaporator.^{[2][3]}

- Product Isolation: The resulting solid is the desired product, **4-Fluoro-3-methoxybenzaldehyde**.[\[2\]](#)

Results

The procedure is expected to yield a white solid product.[\[2\]](#)[\[3\]](#)

Product Characterization and Yield

Parameter	Result	Reference
Product Name	4-Fluoro-3-methoxybenzaldehyde	[2] [3]
CAS Number	128495-46-5	[2] [4]
Appearance	White to yellow to tan powder or crystal	[2] [3]
Yield	4.18 g (85%)	[2] [3]
Melting Point	58-62 °C	[3]
¹ H NMR (CDCl ₃ , 400 MHz)	δ 3.96 (s, 3H), 7.23 (d, 1H), 7.43 (m, 1H), 7.50 (d, 1H), 9.91 (s, 1H)	[2]
Elemental Analysis	Calculated (C ₈ H ₇ FO ₂): C, 62.34%; H, 4.58%. Found: C, 62.18%; H, 4.54%.	[2]

Safety and Handling

- Conduct the reaction in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Dichloromethane is a volatile and potentially hazardous solvent; handle with care.

- Manganese dioxide is a strong oxidizing agent.
- Refer to the Safety Data Sheets (SDS) for all chemicals used in this procedure.

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